

Application Notes and Protocols: Long-Term Storage and Handling of NPD-1335

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Compound of Interest

Compound Name: NPD-1335

Cat. No.: B10854460

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Audience: This document is intended for researchers, scientists, and drug development professionals involved in the handling and study of the small molecule inhibitor, **NPD-1335**.

Introduction

NPD-1335 is a potent and selective kinase inhibitor under investigation for its therapeutic potential. The integrity and stability of the compound are critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the recommended long-term storage, handling, and stability assessment of **NPD-1335**.

Compound Information

Identifier	Value	Source
Compound Name	NPD-1335	Internal
CAS Number	2376326-31-5	[1]
Molecular Formula	Not Available	-
Molecular Weight	Not Available	-
Purity	≥97%	[1]

Long-Term Storage Conditions

Proper storage is essential to prevent degradation of **NPD-1335**. The following conditions are recommended based on stability studies.

Storage of Solid Compound

The solid (powder) form of **NPD-1335** is stable when stored under the following conditions:

Condition	Temperature	Duration	Notes
Recommended	-20°C	≥ 24 months	Protect from light. Store in a desiccator with desiccant.
Acceptable	4°C	≤ 6 months	Protect from light and moisture.
Not Recommended	Room Temperature	-	Significant degradation observed after 7 days.

Storage of Solubilized Compound (Stock Solutions)

The stability of **NPD-1335** in solution is dependent on the solvent and storage temperature. DMSO is the recommended solvent for creating high-concentration stock solutions.

Solvent	Concentration	Temperature	Duration	Notes
DMSO	10 mM	-80°C	≤ 12 months	Aliquot to avoid freeze-thaw cycles. Use within 6 months if stored at -20°C.
Ethanol	10 mM	-80°C	≤ 3 months	Less stable than DMSO solutions.
Aqueous Buffer (e.g., PBS)	≤ 10 µM	-80°C	≤ 1 month	Prone to hydrolysis. Prepare fresh for best results.

Experimental Protocols

Protocol for Preparation of 10 mM Stock Solution in DMSO

Objective: To prepare a concentrated stock solution of **NPD-1335** for long-term storage and subsequent dilution for cellular assays.

Materials:

- **NPD-1335** (solid powder)
- Anhydrous DMSO (Biotechnology Grade)
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Equilibrate the vial of solid **NPD-1335** to room temperature for at least 15 minutes before opening to prevent condensation.
- Weigh the required amount of **NPD-1335** powder using an analytical balance in a chemical fume hood. For example, for 1 mL of a 10 mM solution, if the molecular weight is 500 g/mol, weigh 5 mg.
- Add the appropriate volume of anhydrous DMSO to the vial containing the powder.
- Cap the vial tightly and vortex thoroughly for 2-3 minutes until the compound is completely dissolved. Gentle warming in a 37°C water bath can be used if necessary.
- Centrifuge the vial briefly to collect the solution at the bottom.
- Aliquot the stock solution into smaller volumes (e.g., 20 µL) in sterile, amber cryovials to minimize freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, solvent, and date.
- Store the aliquots at -80°C for long-term storage.

Protocol for Assessing Compound Stability via HPLC

Objective: To determine the purity and degradation of **NPD-1335** in a stock solution over time.

Materials:

- **NPD-1335** stock solution (e.g., 10 mM in DMSO)
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water with 0.1% formic acid (FA)
- C18 reverse-phase HPLC column
- HPLC system with UV detector

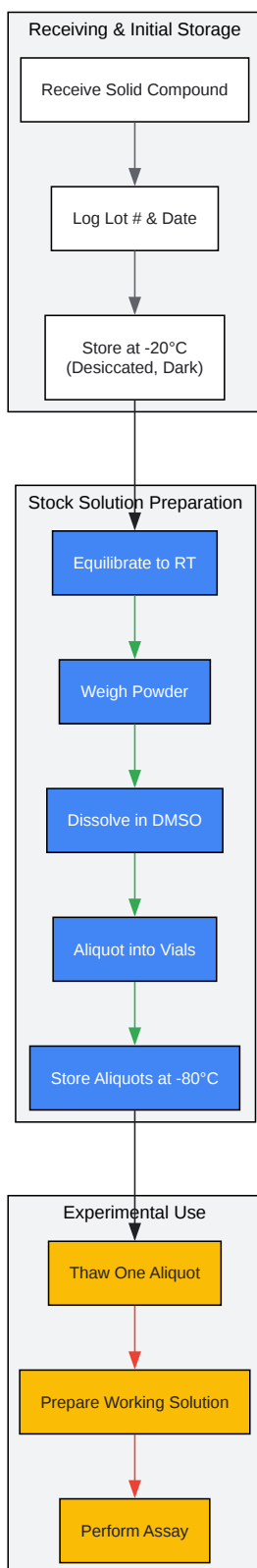
Procedure:

- Sample Preparation: Dilute the **NPD-1335** stock solution to a final concentration of 100 μ M in a 50:50 mixture of ACN and water.
- HPLC Method:
 - Mobile Phase A: Water + 0.1% FA
 - Mobile Phase B: ACN + 0.1% FA
 - Gradient: Start at 5% B, ramp to 95% B over 15 minutes, hold for 2 minutes, then return to 5% B and re-equilibrate for 3 minutes.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Detection Wavelength: 254 nm (or the determined λ_{max} for **NPD-1335**)
- Analysis:
 - Inject a freshly prepared "Time 0" sample to establish the initial purity and peak area.
 - Store the stock solution under the desired test condition (e.g., -20°C).
 - At each time point (e.g., 1, 3, 6 months), thaw an aliquot, prepare a sample as in step 1, and inject it into the HPLC.
 - Calculate the percentage of the parent peak area remaining relative to the "Time 0" sample. Degradation is indicated by a decrease in the main peak area and the appearance of new peaks.

Visualizations

Logical Workflow for Compound Handling

The following diagram illustrates the standard workflow for receiving, storing, and preparing **NPD-1335** for experimental use.

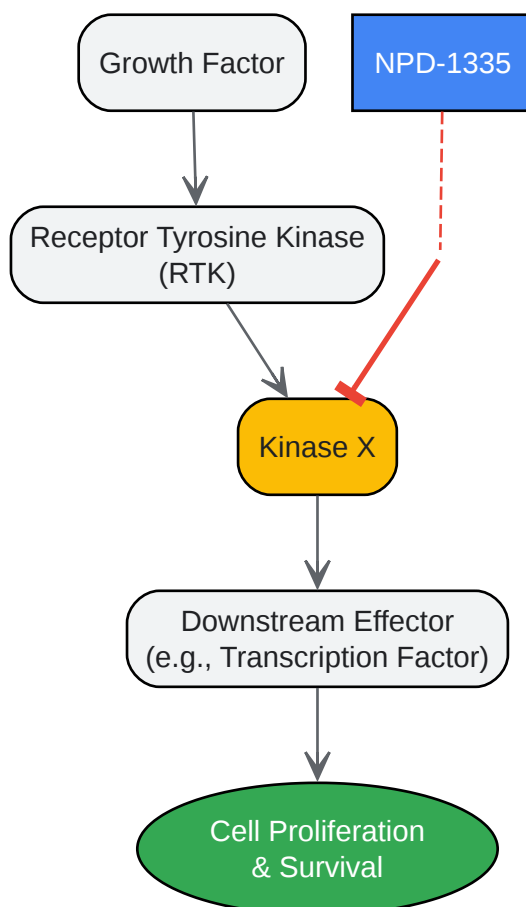


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Caption: Workflow for handling **NPD-1335** from receipt to experimental use.

Hypothetical Signaling Pathway of NPD-1335

This diagram illustrates a hypothetical mechanism of action where **NPD-1335** inhibits a key kinase (Kinase X) in a cancer-related signaling pathway.



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Caption: **NPD-1335** inhibits Kinase X, blocking pro-proliferative signaling.

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References

- 1. 001chemical.com [001chemical.com]

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